

Domperidone-d6: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Domperidone-d6

Cat. No.: B588569

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and relevant biological pathways for **Domperidone-d6**. The information is intended to support researchers and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Safety Data Sheet (SDS) Summary

The following tables summarize the key quantitative and qualitative safety data for **Domperidone-d6**, compiled from various supplier safety data sheets.

Physical and Chemical Properties

Property	Value	Source
CAS Number	1329614-18-7	Multiple SDS
Molecular Formula	C ₂₂ H ₁₈ D ₆ ClN ₅ O ₂	Multiple SDS
Molecular Weight	432.0 g/mol	Multiple SDS
Appearance	Solid	Multiple SDS
Solubility	Water: < 0.1 g/l	EDQM SDS[1]

Hazard Identification and Classification

Hazard Classification	Rating/Statement	System/Source
GHS Classification	Reproductive toxicity, Category 2	ECHEMI SDS[2]
Hazard Statements	H361: Suspected of damaging fertility or the unborn child. H302: Harmful if swallowed.	EDQM SDS[1]
Signal Word	Warning	Fisher Scientific SDS[3]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	Cayman Chemical SDS[4]
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0	Cayman Chemical SDS[4]

Note: Classifications may vary slightly between suppliers.

Handling and Safety Precautions

Proper handling of **Domperidone-d6** is crucial to ensure personnel safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **Domperidone-d6**, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[2]
- Skin Protection: Impervious clothing, such as a lab coat, and protective gloves (e.g., nitrile). [2]
- Respiratory Protection: Not typically required under normal use with adequate ventilation. If dust formation is likely, a NIOSH-approved respirator may be necessary.[5]

Engineering Controls

- Work in a well-ventilated area.[6]
- For procedures with a potential for aerosol or dust generation, use a chemical fume hood.[7]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8] Some suppliers recommend refrigeration (2-8°C) for long-term storage.[9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Avoid discharge into the environment.[6] For deuterated compounds, it is generally recommended to treat them as chemical waste and dispose of them through a certified hazardous waste disposal company.[10]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Experimental Protocols

While specific experimental protocols for **Domperidone-d6** are not publicly available, the following provides a standardized methodology for a sub-chronic oral toxicity study in rodents, based on OECD Guideline 408. This can be adapted for the evaluation of **Domperidone-d6**.

Sub-Chronic 90-Day Oral Toxicity Study in Rodents (Adapted from OECD Guideline 408)

Objective: To determine the potential adverse effects of repeated oral administration of a test substance over a 90-day period.[\[2\]](#)[\[4\]](#)

Test System:

- Species: Rat (preferred)[\[4\]](#)
- Number of Animals: At least 10 males and 10 females per dose group.[\[4\]](#)
- Housing: Housed in appropriate conditions with controlled temperature ($22 \pm 3^{\circ}\text{C}$), humidity, and a 12-hour light/dark cycle.[\[5\]](#)

Methodology:

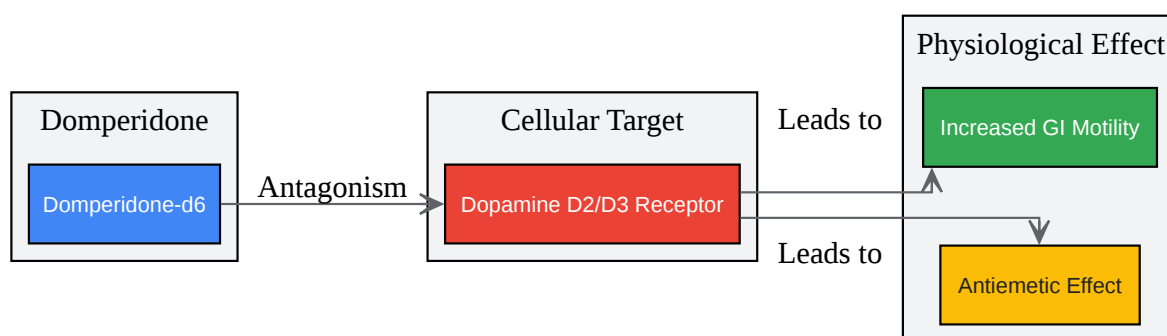
- Dose Groups: At least three dose levels of the test substance and a control group. A high dose that produces toxicity but not death, a low dose that produces no observable toxic effects, and an intermediate dose.[\[4\]](#)
- Administration: The test substance is administered orally, typically by gavage or mixed in the diet/drinking water, once daily for 90 consecutive days.[\[12\]](#)
- Observations:
 - Clinical Signs: Animals are observed daily for any signs of toxicity.[\[12\]](#)
 - Body Weight: Recorded weekly.[\[4\]](#)
 - Food and Water Consumption: Measured weekly.[\[4\]](#)
 - Hematology and Clinical Biochemistry: Blood samples are collected at the end of the study for analysis.[\[4\]](#)
- Pathology:

- Gross Necropsy: All animals are subjected to a full gross necropsy at the end of the study. [4]
- Histopathology: Tissues from all organ systems are preserved for microscopic examination.[4]

Signaling Pathways and Experimental Workflows

Domperidone's Mechanism of Action: Dopamine Receptor Antagonism

Domperidone primarily acts as a peripheral antagonist of the dopamine D2 and D3 receptors. This antagonism in the gastrointestinal tract increases motility, while its action in the chemoreceptor trigger zone of the brainstem leads to its antiemetic effects.

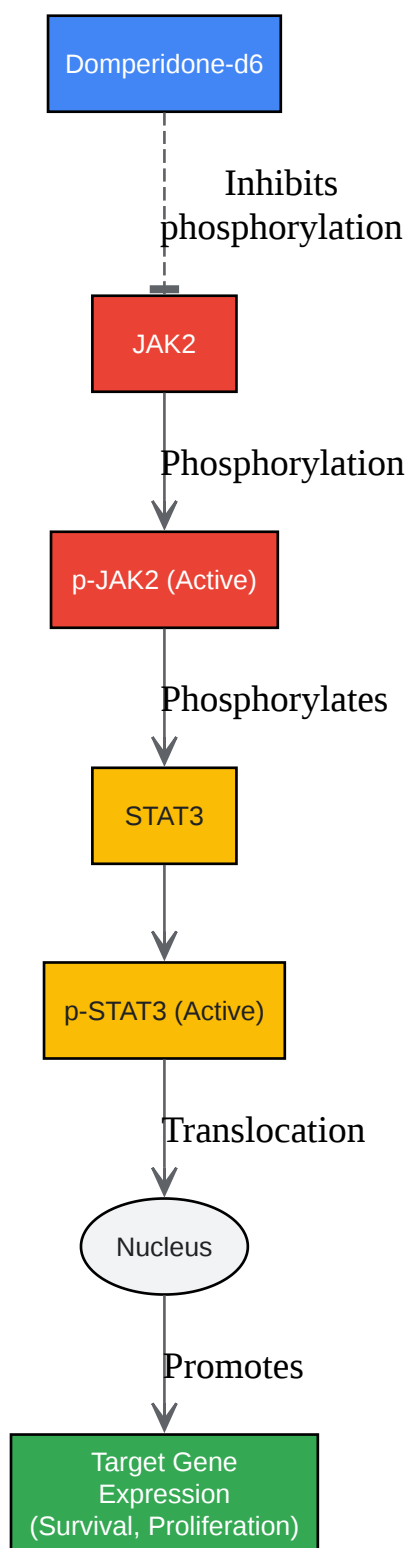


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Caption: Domperidone's primary mechanism of action as a dopamine D2/D3 receptor antagonist.

Involvement in JAK2-STAT3 Signaling Pathway

Recent research has indicated that domperidone can also modulate the Janus kinase 2 (JAK2) and Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway, which is implicated in cell survival and proliferation.[3] Domperidone has been shown to suppress the phosphorylation of JAK2 and STAT3.

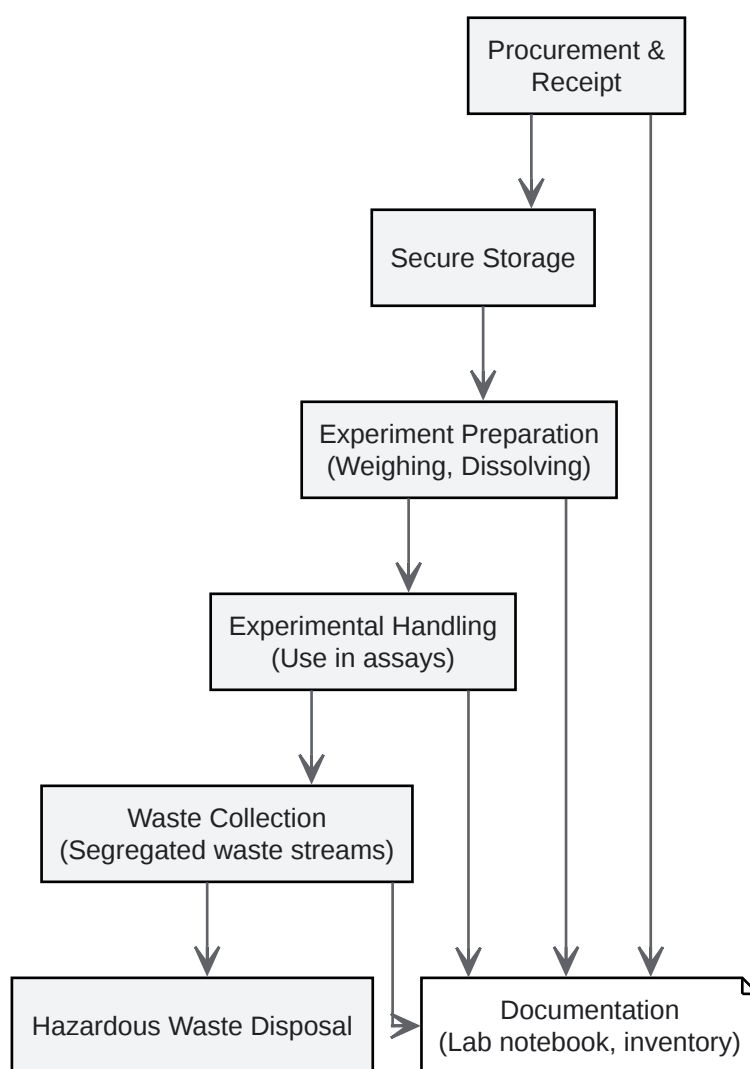


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Caption: Domperidone's inhibitory effect on the JAK2-STAT3 signaling pathway.

General Laboratory Workflow for Handling Domperidone-d6

The following diagram illustrates a standard workflow for handling a chemical compound like **Domperidone-d6** in a research laboratory, from procurement to disposal.



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Caption: A typical laboratory workflow for handling chemical compounds.

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